

"PEG2-bis(phosphonic acid)" molecular weight and formula

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Compound of Interest

Compound Name: PEG2-bis(phosphonic acid)

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An In-depth Technical Guide to **PEG2-bis(phosphonic acid)**

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

PEG2-bis(phosphonic acid) is a bifunctional hydrophilic linker molecule increasingly utilized in the fields of bioconjugation, drug delivery, and materials science. Its structure features a short diethylene glycol (PEG2) chain, which imparts hydrophilicity, flanked by two phosphonic acid groups. These phosphonic acid moieties exhibit a strong affinity for metal oxides and bone tissue, making this linker particularly valuable for surface modification of nanoparticles and for targeting bone-related diseases. This guide provides a comprehensive overview of its chemical properties, a representative synthesis protocol, and its key applications.

Core Molecular Data

The fundamental properties of **PEG2-bis(phosphonic acid)** are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₆ O ₈ P ₂	[1][2]
Molecular Weight	278.13 g/mol	[1][2][3]
CAS Number	116604-42-3	[2][4]
Canonical SMILES	C(COCCP(=O)(O)O)OCCP(=O)(O)O	[2]

Synthesis and Characterization

While a variety of methods exist for the synthesis of bisphosphonic acids, a common strategy involves the reaction of a corresponding carboxylic acid derivative with a phosphorus-containing reagent. Below is a representative experimental protocol adapted from methodologies for synthesizing functionalized PEG bisphosphonates.[5]

Representative Experimental Protocol: Synthesis of PEG2-bis(phosphonic acid)

This protocol describes a two-step process starting from triethylene glycol.

Step 1: Oxidation of Triethylene Glycol to 3,6-Dioxaoctanedioic Acid

- Dissolve triethylene glycol in an appropriate solvent such as water or a mixed solvent system.
- Add a strong oxidizing agent (e.g., Jones reagent, potassium permanganate, or nitric acid) dropwise at a controlled temperature (typically 0 °C to room temperature).
- Monitor the reaction progress using a suitable analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction and work up the mixture to isolate the crude dicarboxylic acid.
- Purify the 3,6-dioxaoctanedioic acid by recrystallization or column chromatography.

Step 2: Conversion to **PEG2-bis(phosphonic acid)**

- Convert the resulting dicarboxylic acid to the corresponding diacyl chloride by reacting it with thionyl chloride (SOCl_2) or oxalyl chloride, typically in an inert solvent like dichloromethane (DCM) with a catalytic amount of dimethylformamide (DMF).
- In a separate flask under an inert atmosphere (e.g., argon or nitrogen), add tris(trimethylsilyl) phosphite to a solvent such as anhydrous DCM.
- Slowly add the previously prepared diacyl chloride to the tris(trimethylsilyl) phosphite solution at a reduced temperature (e.g., 0 °C).
- Allow the reaction to warm to room temperature and stir for several hours until the formation of the silylated bisphosphonate is complete, which can be monitored by ^{31}P NMR.[5]
- Remove the volatile components under reduced pressure.
- Hydrolyze the resulting silylated intermediate by adding methanol and stirring at room temperature for 24 hours to yield the final product, **PEG2-bis(phosphonic acid)**. [5]
- Purify the final product by washing with a non-polar solvent like diethyl ether to remove any remaining impurities.

Characterization

The structure and purity of the synthesized **PEG2-bis(phosphonic acid)** should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To confirm the presence of the ethylene glycol protons.
 - ^{31}P NMR: To verify the presence and chemical environment of the phosphonic acid groups. The chemical shift will be indicative of the phosphonate moiety.[6][7]
 - ^{13}C NMR: To confirm the carbon backbone of the molecule.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

Applications in Research and Drug Development

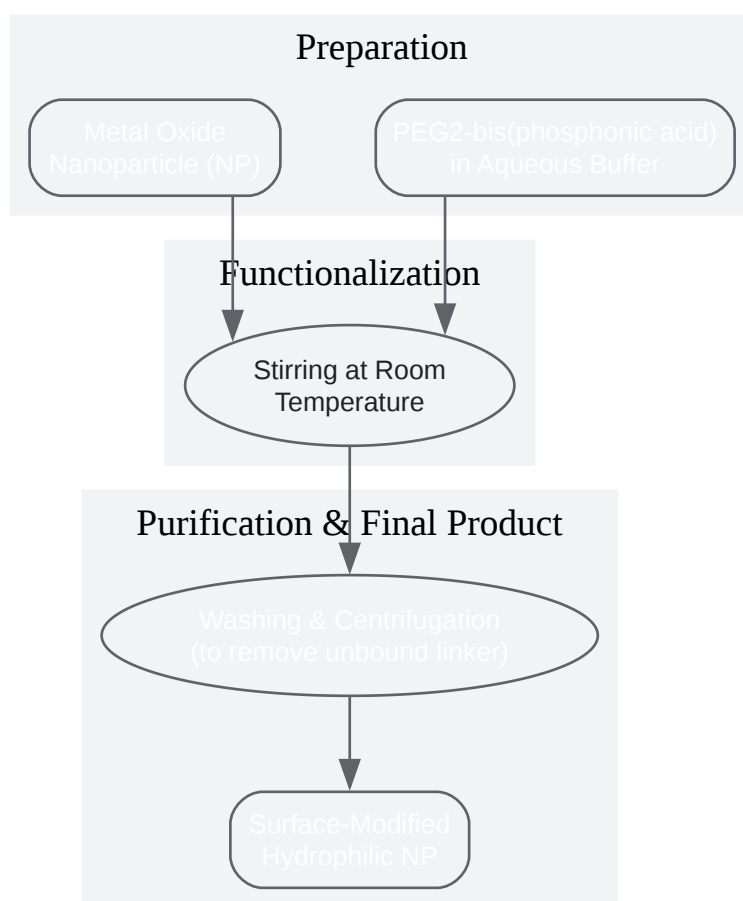
PEG2-bis(phosphonic acid) serves as a versatile tool in several advanced applications due to its unique combination of hydrophilicity and strong binding affinity of the phosphonate groups.

Surface Modification of Nanoparticles

A primary application of **PEG2-bis(phosphonic acid)** is the surface functionalization of metal oxide nanoparticles (e.g., iron oxide, zirconia, titania).[5][8] The phosphonic acid groups form strong, stable bonds with the metal oxide surface.[8] This modification offers several advantages:

- **Increased Hydrophilicity and Biocompatibility:** The PEG chain renders the nanoparticles water-soluble and reduces non-specific protein adsorption, which is crucial for in vivo applications.[9]
- **Improved Colloidal Stability:** The hydrophilic PEG corona prevents the aggregation of nanoparticles in biological media.
- **Platform for Further Bioconjugation:** The terminal groups of the PEG linker can be further modified to attach targeting ligands, imaging agents, or therapeutic molecules.

The workflow for nanoparticle surface modification is illustrated in the diagram below.



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Caption: Workflow for Nanoparticle Surface Modification.

Targeted Drug Delivery

The strong affinity of bisphosphonates for hydroxyapatite, the primary mineral component of bone, makes **PEG2-bis(phosphonic acid)** an excellent candidate for developing bone-targeting drug delivery systems.[10] Therapeutic agents can be conjugated to this linker, and the resulting conjugate will preferentially accumulate in bone tissue. This targeted approach can enhance the therapeutic efficacy of drugs for bone diseases while minimizing systemic side effects.

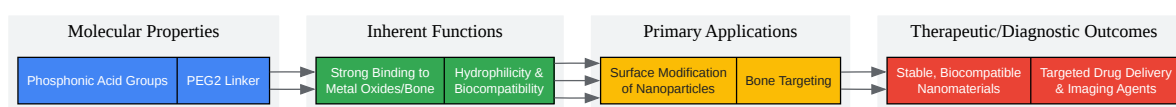
Development of Imaging and Diagnostic Agents

The ability of phosphonate groups to chelate metal ions can be exploited in the development of contrast agents for medical imaging techniques such as Magnetic Resonance Imaging (MRI) or

Positron Emission Tomography (PET).[9] By incorporating a suitable metal ion, **PEG2-bis(phosphonic acid)** can serve as a scaffold for creating targeted imaging probes.

Logical Relationships in Application

The utility of **PEG2-bis(phosphonic acid)** stems from the distinct functions of its molecular components, leading to a logical progression in its application for creating advanced biomaterials.



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Caption: Logical Flow from Properties to Applications.

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References

- 1. Towards potential nanoparticle contrast agents: Synthesis of new functionalized PEG bisphosphonates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. PEG Derivatives Apply in Drug Delivery and Diagnostics [biochempeg.com]
- 3. Novel synthesis of bis(phosphonic acid)-steroid conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PEG2-bis(phosphonic acid), 116604-42-3 | BroadPharm [broadpharm.com]
- 5. Modification of Amorphous Mesoporous Zirconia Nanoparticles with Bisphosphonic Acids: A Straightforward Approach for Tailoring the Surface Properties of the Nanoparticles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Phosphonate PEG | Phosphonate Linkers, PEG Phosphonate | AxisPharm [axispharm.com]
- 10. researchgate.net [researchgate.net]
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